

# 2-(4-bromo-1H-indol-3-yl)ethanol physical appearance and stability

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## Compound of Interest

Compound Name: 2-(4-bromo-1H-indol-3-yl)ethanol

Cat. No.: B1286877

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## An In-depth Technical Guide on 2-(4-bromo-1H-indol-3-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-(4-bromo-1H-indol-3-yl)ethanol**, a compound of interest in various research and development applications. The information is presented to assist in its handling, storage, and application in experimental settings.

## Physical and Chemical Properties

**2-(4-bromo-1H-indol-3-yl)ethanol**, also known as 4-bromotryptophol, is a derivative of tryptophol.<sup>[1]</sup> Its physical and chemical characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H10BrNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	240.1 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	202753-56-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Physical State	Solid	<a href="#">[5]</a>
Appearance	Beige solid	<a href="#">[5]</a>
Melting Point	175 - 180 °C (347 - 356 °F)	<a href="#">[5]</a>
Purity	> 95% or 96%+	<a href="#">[2]</a> <a href="#">[4]</a>

Note: In contrast to its bromo-derivative, the parent compound, tryptophol, is a colorless to pale yellow liquid at room temperature with a melting point of 59 °C.[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Solubility Profile

Detailed solubility data for **2-(4-bromo-1H-indol-3-yl)ethanol** is not readily available in the searched literature. However, based on the structural characteristics of the parent compound, tryptophol, the following can be inferred:

- Polar Solvents: The presence of a hydroxyl (-OH) group suggests potential solubility in polar solvents through hydrogen bonding.[\[6\]](#)
- Organic Solvents: The indole ring, being aromatic and non-polar, indicates likely solubility in organic solvents such as ethanol, methanol, and chloroform.[\[6\]](#)
- pH Dependence: The solubility may be influenced by the pH of the solution.[\[6\]](#)

For a related compound, 2-(7-ethyl-1H-indol-3-yl)ethanol, the solubility in water is reported as 2300 mg/L at 20 °C.

## Stability and Storage

Proper handling and storage are crucial to maintain the integrity of **2-(4-bromo-1H-indol-3-yl)ethanol**.

**Recommended Storage Conditions:**

- Store in a well-ventilated place.[5]
- Keep the container tightly closed.[5]
- Store in a dry and cool environment.

**Handling Precautions:**

- Wash hands and any exposed skin thoroughly after handling.[5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[5]
- Use only outdoors or in a well-ventilated area.[5]
- Wear protective gloves, clothing, eye, and face protection.[5]

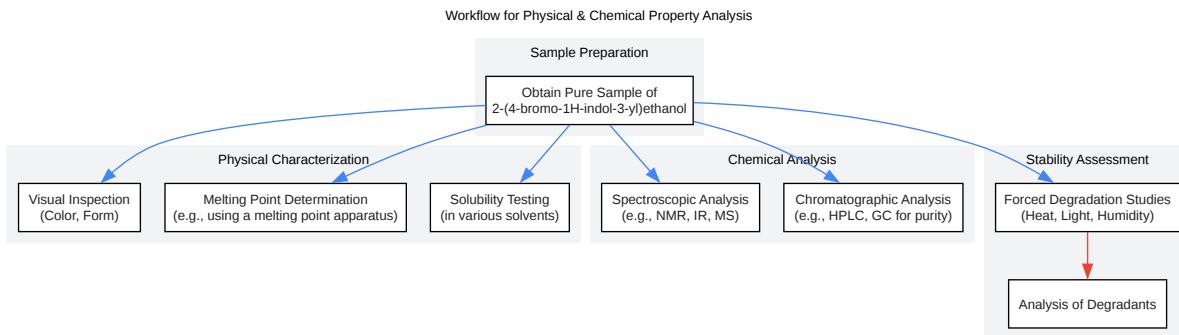
**Incompatibilities and Decomposition:**

- Keep the product and empty containers away from heat and sources of ignition.[5]
- Hazardous decomposition products upon combustion may include nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen bromide.[5]

## Experimental Protocols and Workflows

While specific experimental protocols for this exact compound are not detailed in the provided search results, a general workflow for characterizing the physical and chemical properties of a solid research chemical can be outlined.

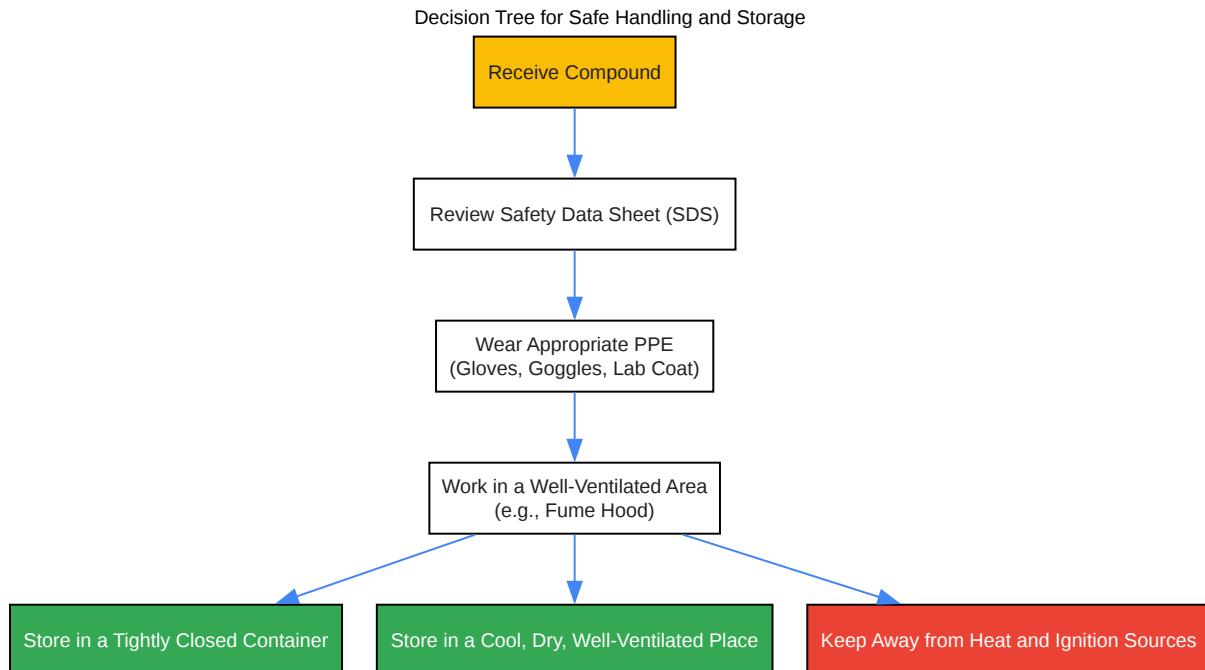
### Workflow for Physical and Chemical Property Determination



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Caption: A generalized workflow for the analysis of physical and chemical properties of a research chemical.

#### Logical Flow for Safe Handling and Storage



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Caption: A logical flow diagram illustrating the key steps for the safe handling and storage of chemical compounds.

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- To cite this document: BenchChem. [2-(4-bromo-1H-indol-3-yl)ethanol physical appearance and stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286877#2-4-bromo-1h-indol-3-yl-ethanol-physical-appearance-and-stability]

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